

Application Notes and Protocols for Pantasept Instrument Disinfectant Concentrate

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Compound of Interest

Compound Name: *Pantasept*

Cat. No.: *B1178882*

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These application notes provide detailed protocols for the dilution and use of **Pantasept** instrument disinfectant concentrate for the cleaning and prophylactic disinfection of thermostable and thermolabile instruments.

Principle and Scope

Pantasept is a professional-grade disinfectant concentrate with virucidal, bactericidal, and fungicidal properties. Its formulation is designed for the manual cleaning and disinfection of instruments in immersion baths and is also suitable for use in ultrasonic baths.[1][2] The active ingredients, Didecyltrimethylammonium chloride and N-(3-aminopropyl)-N-dodecyl-propane-1,3-diamine, provide a broad spectrum of antimicrobial activity.[1][3]

Important Note: This product is intended for prophylactic disinfection and is not suitable for the terminal disinfection or sterilization of semi-critical and critical medical devices that will enter sterile tissue or the vascular system.[1]

Active Ingredients

The antimicrobial efficacy of **Pantasept** is attributed to the following active components:

- Didecyltrimethylammonium chloride (4.4 g per 100 g)[1][3]
- N-(3-aminopropyl)-N-dodecyl-propane-1,3-diamine (2.75 g per 100 g)[1][3]

Data Presentation: Dilution and Contact Times

For effective disinfection, adhere to the following dilution ratios and contact times. Prepare the working solution by diluting the concentrate with warm water (10°C to 30°C) of at least drinking water quality.^[1]

Target Microorganism	Efficacy Standard	Dilution Ratio (Concentrate: Water)	Concentration (%)	Contact Time
Bacteria (incl. MRSA)	EN 13727, EN 14561, VAH	1:66	1.5%	15 minutes
1:100	1.0%	60 minutes		
Candida albicans	EN 13624, EN 14562, VAH	1:66	1.5%	15 minutes
1:100	1.0%	60 minutes		
Bacteria & Candida albicans (in ultrasonic bath)	EN 14561, EN 14562	1:100	1.0%	5 minutes
Enveloped Viruses (e.g., HBV, HIV, HCV, SARS-CoV-2)	DVV/RKI, EN 14476, EN 17111	1:66	1.5%	15 minutes
Tuberculocidal & Mycobactericidal (M. terrae, M. avium)	EN 14348, EN 14563	1:25	4.0%	30 minutes
1:33	3.0%	60 minutes		

Experimental Protocols

Preparation of Pantasept Working Solution

- Determine the required concentration of the working solution based on the target microorganisms as specified in the table above.
- Calculate the required volumes of **Pantasept** concentrate and warm water. For example, to prepare 1 liter of a 1.5% solution, mix 15 mL of **Pantasept** concentrate with 985 mL of water.
- Measure the appropriate volume of **Pantasept** concentrate using a calibrated dispensing bottle or another suitable dosing system.[\[1\]](#)
- Add the concentrate to the measured volume of warm water (10°C to 30°C) in a suitable container (e.g., immersion bath, ultrasonic bath).[\[1\]](#)
- Gently mix the solution to ensure homogeneity.
- The working solution should be replaced at least once per working day, or more frequently if heavily contaminated.[\[1\]](#)

Manual Instrument Disinfection Protocol

- Pre-cleaning: Immediately after use, rinse instruments under running water to remove visible debris.
- Immersion: Fully immerse the opened or disassembled instruments into the prepared **Pantasept** working solution. Ensure all surfaces and cavities are in complete contact with the disinfectant.[\[1\]](#)
- Contact Time: Allow the instruments to soak for the specified contact time as detailed in the data table. Do not shorten the contact time.[\[1\]](#)
- Rinsing: After the contact time has elapsed, remove the instruments from the solution and rinse them thoroughly with water of at least drinking water quality. The use of demineralized water is recommended to prevent spotting.[\[1\]](#)
- Drying: Thoroughly dry the instruments using a sterile, lint-free cloth or filtered compressed air.
- Inspection: Visually inspect the instruments for cleanliness and any signs of damage before storage or further processing.

Instrument Disinfection in an Ultrasonic Bath

- Follow the pre-cleaning steps as outlined in the manual disinfection protocol.
- Prepare the **Pantasept** working solution directly in the ultrasonic bath according to the manufacturer's instructions and the dilution table.
- Place the instruments in the ultrasonic bath, ensuring they are fully submerged and not overlapping.
- Run the ultrasonic bath for the specified contact time (e.g., 5 minutes for a 1.0% solution for bacteria and *Candida albicans*).^[1]
- Follow the rinsing, drying, and inspection steps as described in the manual disinfection protocol.

Material Compatibility

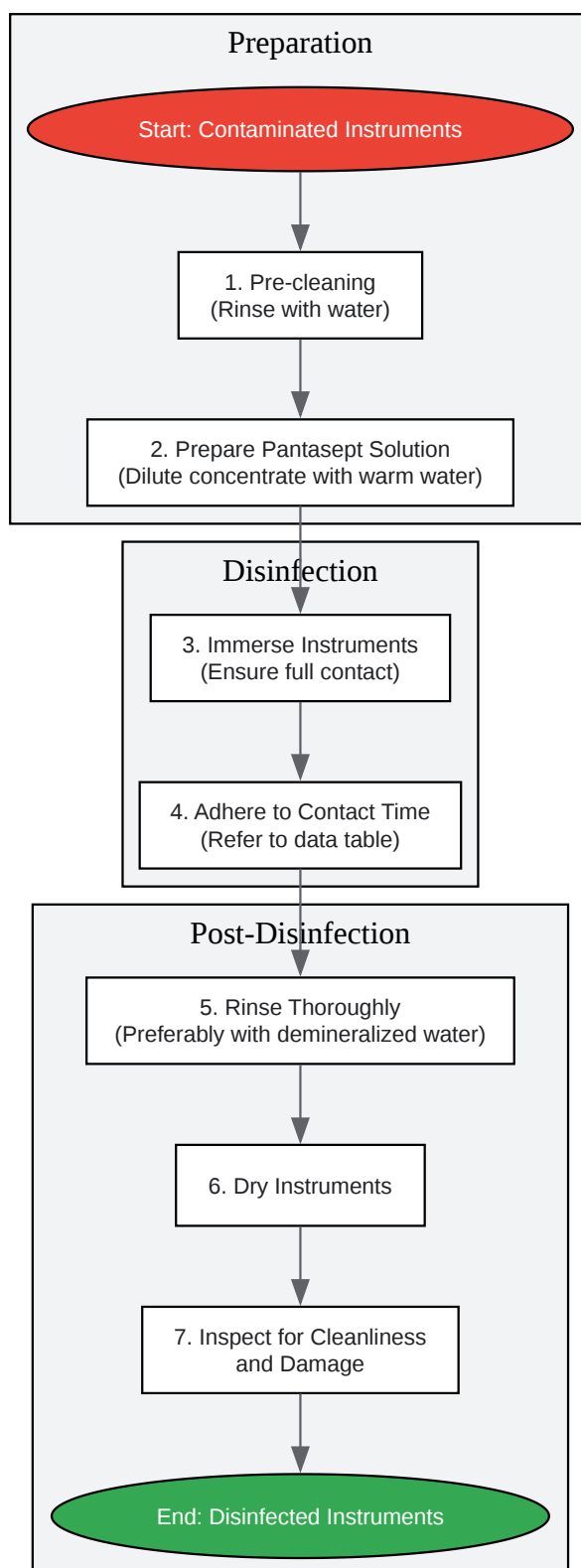
Pantasept is stated to have outstanding material compatibility and corrosion protection.^[1]

However, it is always recommended to check the tolerance of new or sensitive materials before use.^[1] The active ingredients, quaternary ammonium compounds, generally have good compatibility with a range of materials.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including protective gloves and eye protection, when handling the concentrate and working solutions.^[1]
- Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water and seek medical advice.^[1]
- Ensure adequate ventilation in the work area.
- Do not mix **Pantasept** with other cleaning agents or disinfectants.^[1]
- Store the concentrate in its original container in a cool, well-ventilated area.

Diagrams



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Caption: Workflow for instrument disinfection using **Pantasept**.

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